

O-desmethyl Mebeverine Acid D5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: O-desmethyl Mebeverine acid D5

Cat. No.: B1139145

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Introduction

O-desmethyl Mebeverine acid D5 is the deuterium-labeled form of O-desmethyl Mebeverine acid, a major metabolite of the antispasmodic drug Mebeverine.[1][2][3][4] Due to its chemical and isotopic properties, **O-desmethyl Mebeverine acid D5** serves as an ideal internal standard for the quantitative analysis of Mebeverine's metabolites in biological matrices.[1][2][3][4] Mebeverine is prescribed for the treatment of irritable bowel syndrome (IBS) and related gastrointestinal disorders.[5] The parent drug undergoes rapid and extensive metabolism, making the parent molecule virtually undetectable in plasma after oral administration.[6][7] Consequently, pharmacokinetic and bioequivalence studies rely on the accurate quantification of its primary metabolites.[7][8] This guide provides a comprehensive overview of **O-desmethyl Mebeverine acid D5**, including its chemical properties, the metabolic pathway of Mebeverine, and detailed experimental protocols for its use in bioanalytical assays.

Chemical and Physical Properties

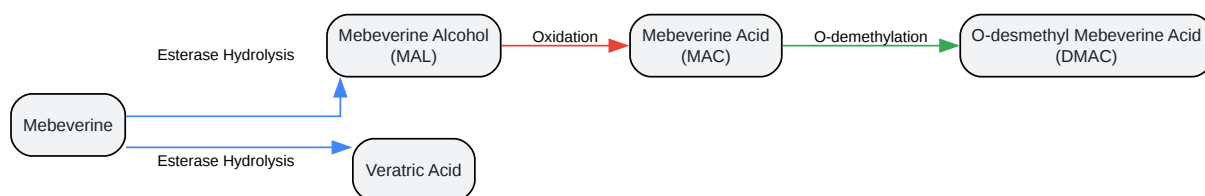
O-desmethyl Mebeverine acid D5 is a stable, isotopically labeled compound that is chemically identical to its unlabeled counterpart, O-desmethyl Mebeverine acid. The incorporation of five deuterium atoms results in a higher molecular weight, allowing for its differentiation in mass spectrometry-based analytical methods.[9]

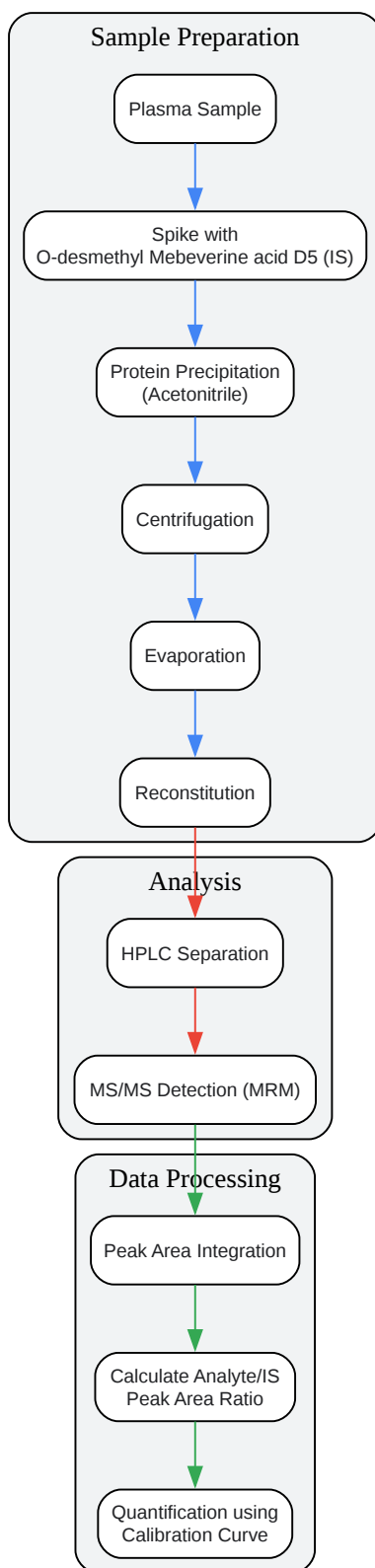
Property	Value	Reference
Chemical Formula	C ₁₅ H ₁₈ D ₅ NO ₃	[1][10]
Molecular Weight	270.38 g/mol	[1]
CAS Number	1329488-46-1	[1]
IUPAC Name	4-[1-(4-hydroxyphenyl)propan-2-yl-(1,1,2,2,2-pentadeuterioethyl)amino]butanoic acid	[2]
Synonyms	O-Desmethyl Mebeverine Acid-d5	[1]
Chemical Structure		
	4-((ethyl-d5)(1-(4-hydroxyphenyl)propan-2-yl)amino)butanoic acid	[2]

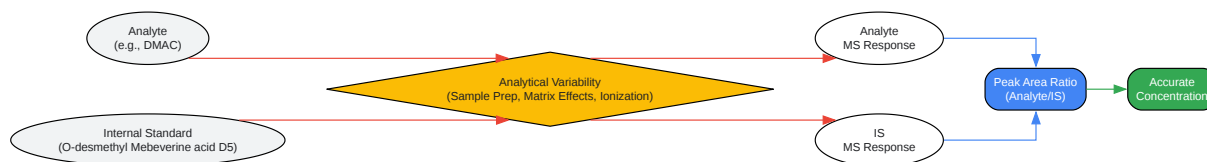
Metabolism of Mebeverine and the Role of O-desmethyl Mebeverine Acid

Mebeverine is rapidly metabolized in the body, primarily through hydrolysis by esterases, into two main initial metabolites: veratric acid and mebeverine alcohol.[5][6][11] These metabolites undergo further biotransformation, including O-demethylation.[11] The main circulating metabolite in plasma is desmethylmebeverine acid (DMAC), also referred to as mebeverine acid.[7][8]

The metabolic pathway of Mebeverine is crucial for understanding its pharmacological activity and for designing appropriate bioanalytical methods for pharmacokinetic studies. The World Anti-Doping Agency (WADA) has outlined the metabolism of Mebeverine, highlighting the formation of specific metabolites, including Mebeverine acid and Desmethyl Mebeverine acid.[12]







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References

- 1. MATHEWS OPEN ACCESS JOURNALS: The Rapid and Sensitive Hplc-Ms/Ms-Method of Determination of Mebeverine Metabolites in Human Plasma [mathewsopenaccesspublishers.blogspot.com]
- 2. veeprho.com [veeprho.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. veeprho.com [veeprho.com]
- 5. Mebeverine - Wikipedia [en.wikipedia.org]
- 6. academic.oup.com [academic.oup.com]
- 7. Identification of mebeverine acid as the main circulating metabolite of mebeverine in man - PubMed [pubmed.ncbi.nlm.nih.gov]
- 8. HPLC-MS/MS method for the simultaneous quantification of desmethylmebeverine acid, mebeverine acid and mebeverine alcohol in human plasma along with its application to a pharmacokinetics study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Deuterated internal standards and bioanalysis by AptoChem [aptochem.com]
- 10. O-Desmethyl Mebeverine Acid-D5 - Acanthus Research [acanthusresearch.com]

- 11. The metabolism of mebeverine in man: identification of urinary metabolites by gas chromatography/mass spectrometry - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. wada-ama.org [wada-ama.org]
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